

In-Depth Technical Guide to Tri-tert-butylphosphine (CAS 13716-12-6)

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Compound of Interest

Compound Name: Tri-tert-butylphosphine

Cat. No.: B079228

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tri-tert-butylphosphine, identified by CAS number 13716-12-6, is a highly influential organophosphorus compound in the field of catalysis.^{[1][2][3][4][5]} Characterized by three sterically demanding tert-butyl groups attached to a central phosphorus atom, this ligand possesses a unique combination of steric bulk and strong electron-donating properties.^[1] These features make it an exceptionally effective ligand in a variety of transition metal-catalyzed cross-coupling reactions, which are fundamental transformations in modern organic synthesis and crucial for the development of new pharmaceuticals and materials.^{[1][2][3][4][5][6][7][8][9][10][11]} This guide provides a comprehensive overview of the properties, synthesis, and applications of **Tri-tert-butylphosphine**, with a focus on detailed experimental protocols and the underlying catalytic cycles.

Physicochemical and Spectroscopic Properties

The distinct molecular structure of **Tri-tert-butylphosphine** gives rise to its characteristic physical and chemical properties, which are summarized in the tables below.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₂ H ₂₇ P
Molecular Weight	202.32 g/mol
Appearance	Colorless to light yellow solid/liquid
Melting Point	30-35 °C
Boiling Point	102-103 °C (at 13 mmHg)
Density	0.861 g/mL at 25 °C
Solubility	Insoluble in water; soluble in alcohol and organic solvents
Flash Point	-16 °C (1 °F)
Cone Angle	Approximately 182°

Sources:[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Spectroscopic Data

Technique	Data
¹ H NMR	Spectrum available
¹³ C NMR	Spectrum available
³¹ P NMR	Spectrum available
Mass Spectrometry	Molecular ion [M+H] ⁺ at m/z 202.32

Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Synthesis Protocols

The synthesis of **Tri-tert-butylphosphine** is challenging due to the significant steric hindrance around the phosphorus center. Several methods have been developed to overcome this, with the Grignard reaction being a common approach.

Grignard Reaction Method

This method involves the reaction of phosphorus trichloride with a tert-butyl Grignard reagent. Early attempts were often unsuccessful, yielding primarily di-tert-butylchlorophosphine.[1] However, modified procedures have improved the yield of the desired product.

Experimental Protocol:

- To a solution of phosphorus trichloride in hexane, add catalytic amounts of CuBr-Me₂S (5 mol%) and LiBr (10 mol%).
- Cool the mixture to a low temperature.
- Slowly add a solution of tert-butylmagnesium chloride (t-BuMgCl) dropwise while maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to gradually warm to room temperature and continue stirring.
- The reaction progress can be monitored by ³¹P NMR spectroscopy.
- Upon completion, the reaction is worked up to isolate the **Tri-tert-butylphosphine**.

Source:[1]

Applications in Catalysis: Experimental Protocols

Tri-tert-butylphosphine is a "privileged ligand" in palladium-catalyzed cross-coupling reactions, enabling transformations that are difficult to achieve with other ligands.[6] Its strong electron-donating nature facilitates the oxidative addition step, while its steric bulk promotes the reductive elimination step of the catalytic cycle.[6]

Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a powerful method for the formation of carbon-nitrogen bonds. The use of **Tri-tert-butylphosphine** allows for the coupling of a wide range of aryl halides and amines under relatively mild conditions.

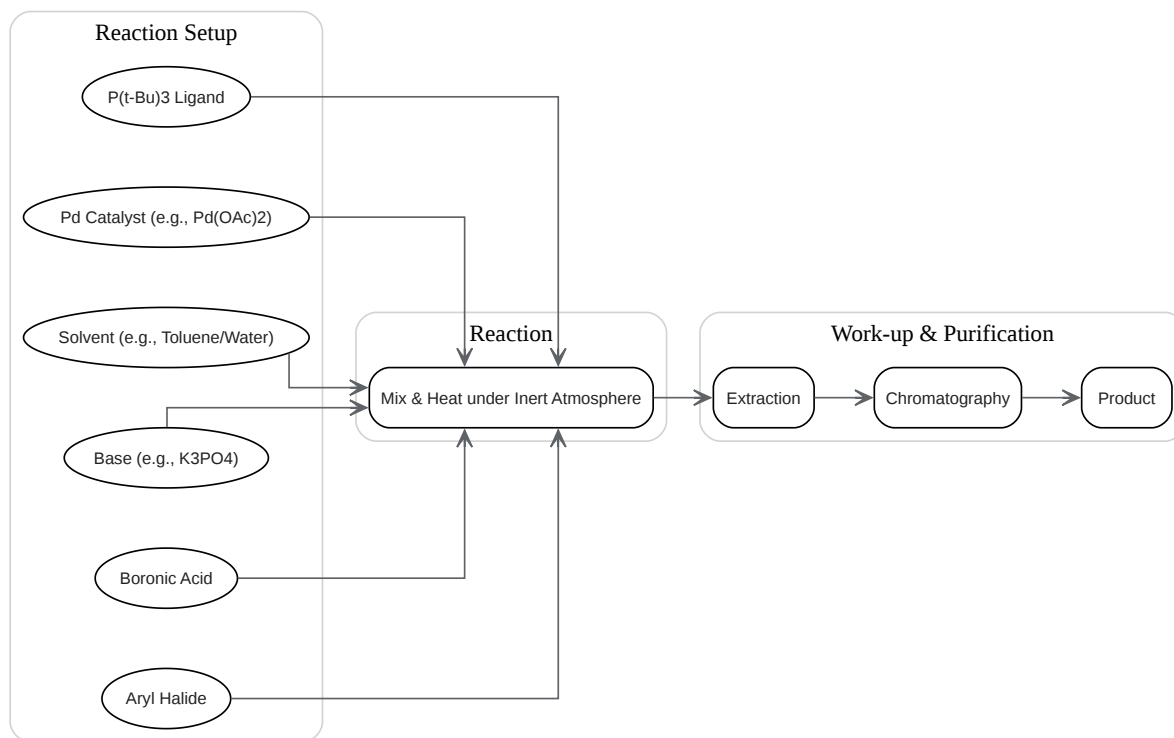
Experimental Protocol for the Amination of an Aryl Bromide:

- In a dry, three-necked flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., argon), charge palladium acetate ($\text{Pd}(\text{OAc})_2$), sodium tert-butoxide, the hindered aniline, and the aryl bromide.^[7]
- Add dry, deaerated toluene to the flask.^[7]
- Add a solution of **Tri-tert-butylphosphine** in toluene.
- Heat the reaction mixture to reflux (around 108-110 °C) and stir for the required time, monitoring the reaction progress by techniques such as TLC or GC-MS.^[7]
- After the reaction is complete, cool the mixture to room temperature and add water.^[7]
- Separate the organic layer, wash with water, and concentrate under reduced pressure.^[7]
- Purify the crude product by silica gel chromatography.^[7]

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a versatile C-C bond-forming reaction. The $\text{Pd}/\text{P}(\text{t-Bu})_3$ catalyst system is highly effective for the coupling of aryl chlorides, which are often less reactive than the corresponding bromides and iodides.

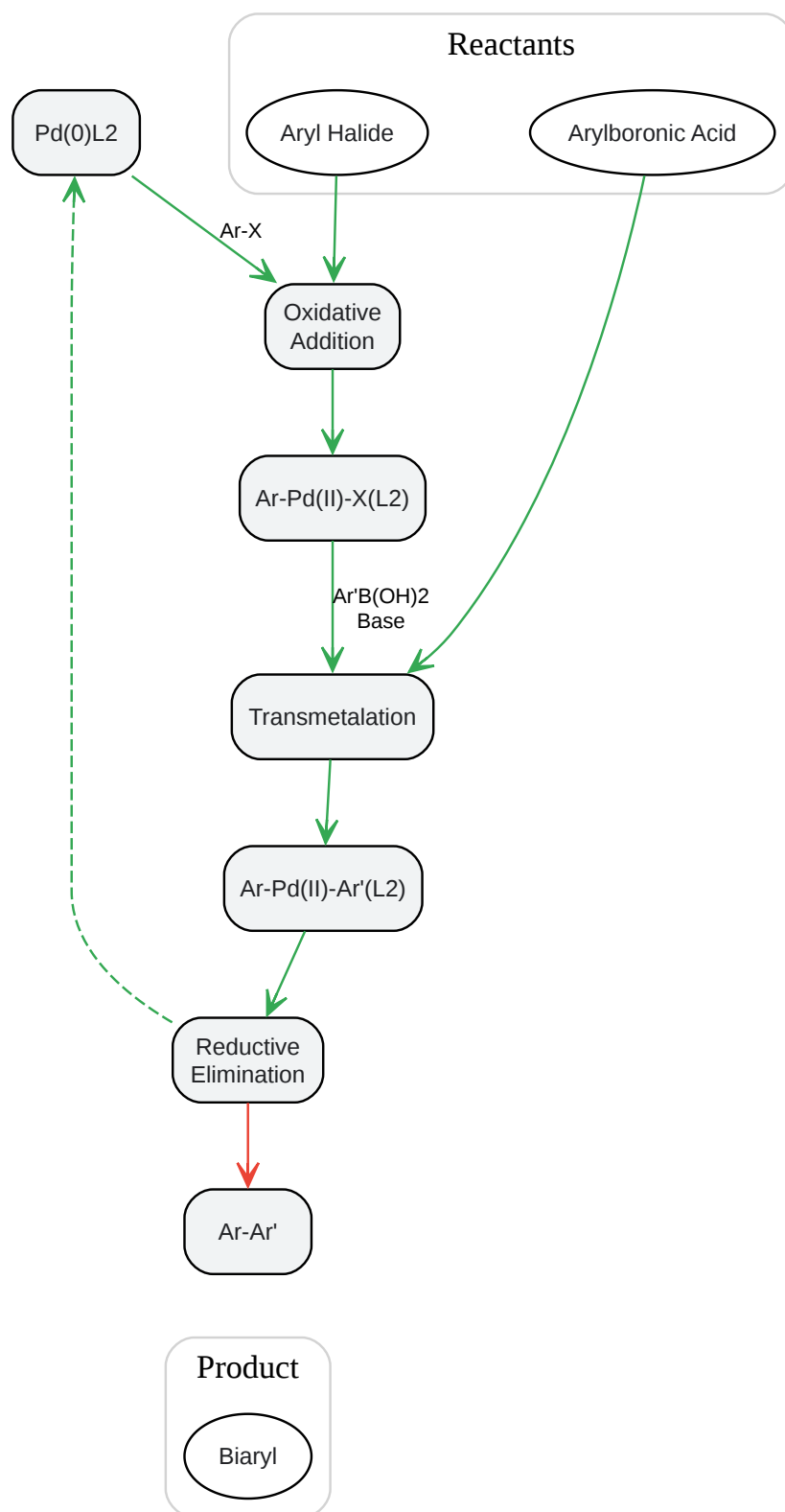
General Experimental Workflow:



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Caption: General workflow for a Suzuki-Miyaura coupling reaction.

Catalytic Cycle:



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

Tri-tert-butylphosphine is a hazardous chemical and should be handled with appropriate safety precautions.

Hazard Identification

Hazard	Description
Flammability	Pyrophoric solid; catches fire spontaneously if exposed to air.
Corrosivity	Causes severe skin burns and eye damage.
Health Hazards	May be fatal if swallowed and enters airways. May cause drowsiness or dizziness. May cause damage to organs through prolonged or repeated exposure.

Sources:[4][9][12][14][16][17][18]

Recommended Handling Procedures

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
[9][10][14]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.[9][12][14]
 - Hand Protection: Wear chemical-resistant gloves.[9][12][14]
 - Skin and Body Protection: Wear protective clothing.[9][19]
- Handling: Keep away from heat, sparks, open flames, and hot surfaces.[9][14] Handle under an inert gas.[10][14] Do not allow contact with air.[9][14]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container under an inert atmosphere.[14]

Biological Activity and Signaling Pathways

Current scientific literature primarily focuses on the application of **Tri-tert-butylphosphine** as a ligand in catalysis. There is no significant evidence to suggest its direct involvement in biological signaling pathways or as a therapeutic agent itself. Its importance in drug development lies in its role as a critical tool for the synthesis of complex organic molecules that may have biological activity.[6]

Conclusion

Tri-tert-butylphosphine is a cornerstone ligand in modern synthetic chemistry, particularly for palladium-catalyzed cross-coupling reactions. Its unique steric and electronic properties enable a broad range of chemical transformations with high efficiency and selectivity. While its handling requires stringent safety measures due to its pyrophoric and corrosive nature, its utility in the synthesis of complex molecules, including active pharmaceutical ingredients, is undeniable. For researchers and professionals in drug development, a thorough understanding of the properties and applications of **Tri-tert-butylphosphine** is essential for leveraging its full potential in the creation of novel chemical entities.

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